

VTP-27999: A Comparative Analysis of Selectivity Against Related Aspartyl Proteases

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Compound of Interest

Compound Name: VTP-27999

Cat. No.: B1256342

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This guide provides an in-depth comparison of the renin inhibitor **VTP-27999** against other key human aspartyl proteases. The data presented herein, supported by detailed experimental protocols and visual diagrams, demonstrates the high selectivity of **VTP-27999**, a critical attribute for potential therapeutic agents.

High Selectivity of VTP-27999 for Renin

VTP-27999 is a potent inhibitor of human renin, a key enzyme in the renin-angiotensin system (RAS), with an IC₅₀ value of 0.47 nM.^{[1][2]} Extensive preclinical studies have demonstrated its remarkable selectivity. **VTP-27999** exhibited greater than 1,000-fold selectivity for renin over a panel of more than 150 other receptors, ion channels, and enzymes.^{[1][2]}

Crucially, its activity against other human aspartyl proteases, which share structural similarities, is minimal. At a concentration of 10 μM, **VTP-27999** demonstrated less than 10% inhibition of β-secretase (BACE1), Cathepsin D, and Cathepsin E, underscoring its specific targeting of renin.^{[1][2]}

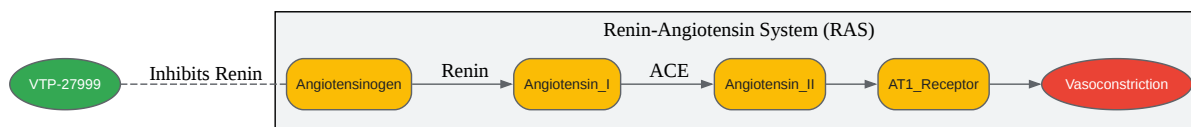
Comparative Selectivity Profile

The following table summarizes the quantitative data on the selectivity of **VTP-27999** against related aspartyl proteases.

Target Protease	VTP-27999 Inhibition	Reference
Renin	IC50: 0.47 nM	[1][2]
β-secretase (BACE1)	<10% inhibition at 10 μM	[1][2]
BACE2	Data not publicly available	
Cathepsin D	<10% inhibition at 10 μM	[1][2]
Cathepsin E	<10% inhibition at 10 μM	[1]

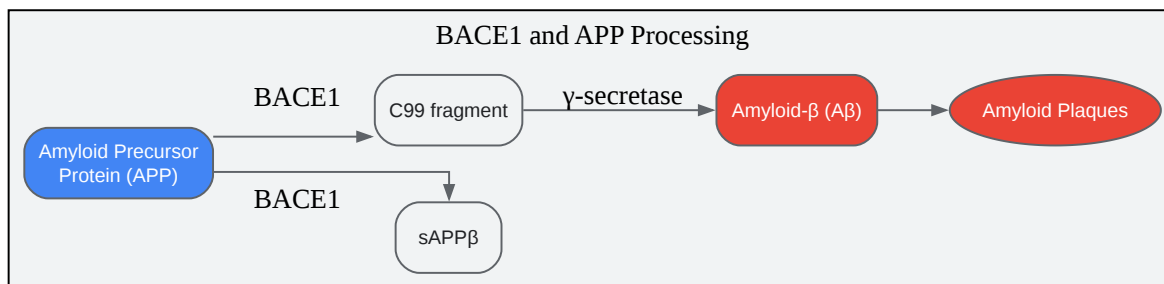
Signaling Pathways

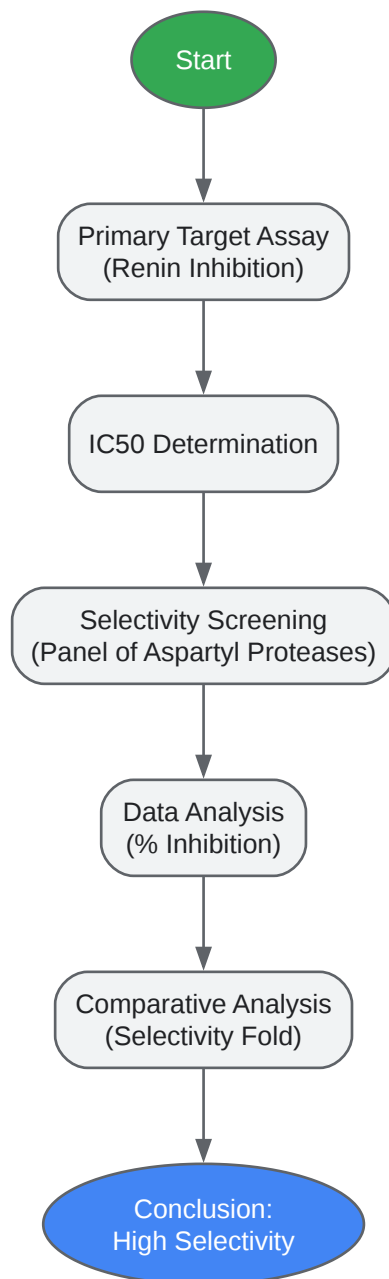
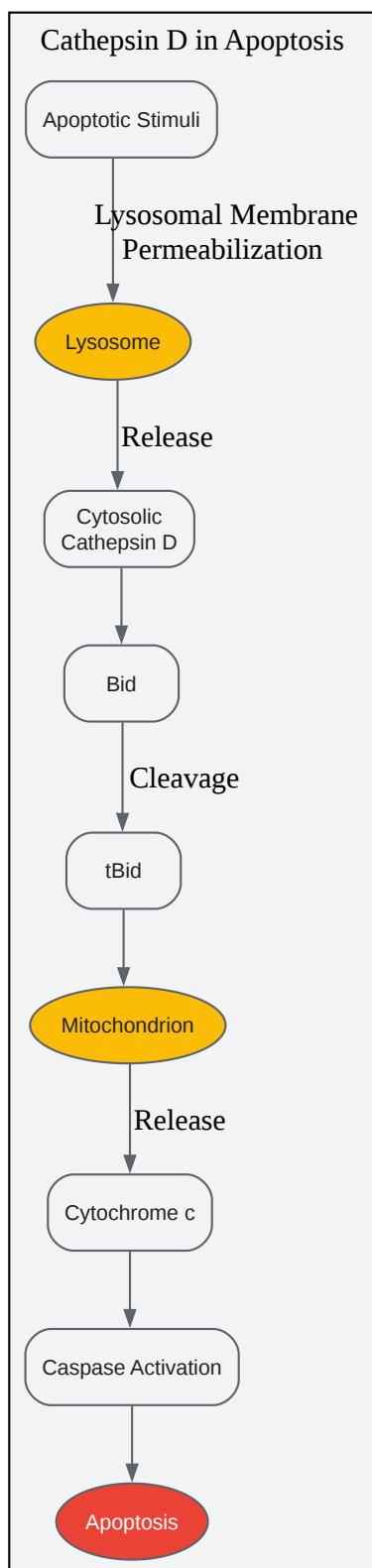
The following diagrams illustrate the signaling pathways of renin and the off-target aspartyl proteases, highlighting the distinct roles of these enzymes.



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VTP-27999 Inhibition of the Renin-Angiotensin System





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References

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- 2. Regulatory role of cathepsin D in apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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